

The Discovery and Synthesis of ATX Inhibitor 18: A Technical Guide

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Compound of Interest

Compound Name: ATX inhibitor 18

Cat. No.: B12389272

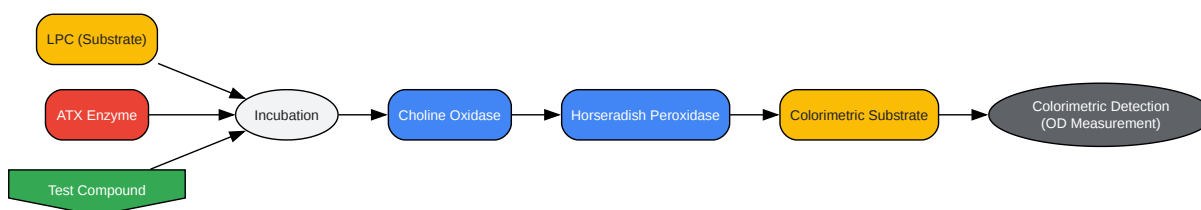
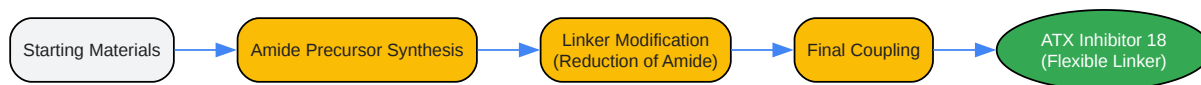
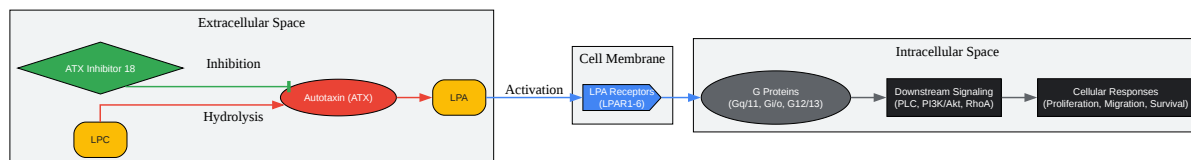
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Autotaxin (ATX), a secreted lysophospholipase D, has emerged as a critical therapeutic target in a variety of pathologies, including fibrosis, inflammation, and cancer. Its primary function is the hydrolysis of lysophosphatidylcholine (LPC) to produce the bioactive lipid mediator lysophosphatidic acid (LPA). LPA, through its interaction with a family of G protein-coupled receptors, triggers a cascade of downstream signaling events that regulate cell proliferation, migration, and survival. The development of potent and selective ATX inhibitors is therefore a key strategy for modulating these pathological processes. This technical guide provides an in-depth overview of the discovery and synthesis of a notable ATX inhibitor, designated as compound 18 in several key studies. It has come to light that "**ATX inhibitor 18**" refers to at least four distinct chemical entities, each with unique structural features and inhibitory profiles. This guide will address each of these compounds individually, presenting their quantitative data, detailed experimental protocols, and relevant signaling pathways.

The Autotaxin-LPA Signaling Axis

The ATX-LPA signaling pathway plays a pivotal role in both normal physiology and disease. Understanding this pathway is crucial for appreciating the mechanism of action of ATX inhibitors.



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